

Introduction: The Versatility of Hydroxyacetophenones in Modern Chemistry

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Compound of Interest

Compound Name: *1-[3-(2-Chloroethyl)-4-hydroxyphenyl]ethan-1-one*

CAS No.: 1354950-68-7

Cat. No.: B1374145

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Hydroxyacetophenones are a class of aromatic ketones that serve as pivotal building blocks in organic synthesis.^[1] Their dual functionality—a reactive ketone group and a modifiable phenolic hydroxyl group—makes them exceptionally versatile precursors for a vast array of more complex molecules.^[1] These compounds are not merely synthetic curiosities; they are integral to the development of pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]}^[3]

3-Hydroxyacetophenone, in particular, is a significant isomer with broad applications. It acts as a crucial intermediate in the synthesis of anti-inflammatory, analgesic, and antimicrobial agents.^{[2][3]} Its presence in natural sources, such as in the exudate of the mature beaver (castoreum), also points to its biological relevance.^[4] This guide offers a technical exploration of 3-hydroxyacetophenone, from its fundamental properties to its synthesis and application, designed for the research scientist and drug development professional.

Part 1: Physicochemical and Spectroscopic Profile

Understanding the core properties of a starting material is paramount for its effective use in synthesis and development.

Key Physicochemical Data

Property	Value	Source
CAS Number	121-71-1	[4]
Molecular Formula	C ₈ H ₈ O ₂	[4]
Molar Mass	136.150 g·mol ⁻¹	[4]
Appearance	Off-white to light beige solid	[5]
Melting Point	96 °C (205 °F; 369 K)	[4]
Boiling Point	296 °C (565 °F; 569 K)	[4]
Density	1.099 g/cm ³	[4]
Solubility	Slightly soluble in water; soluble in ethanol, ether, acetone	[6][7]

Spectroscopic Signature

The structural identity of 3-hydroxyacetophenone is confirmed through standard spectroscopic methods. The key features to expect are:

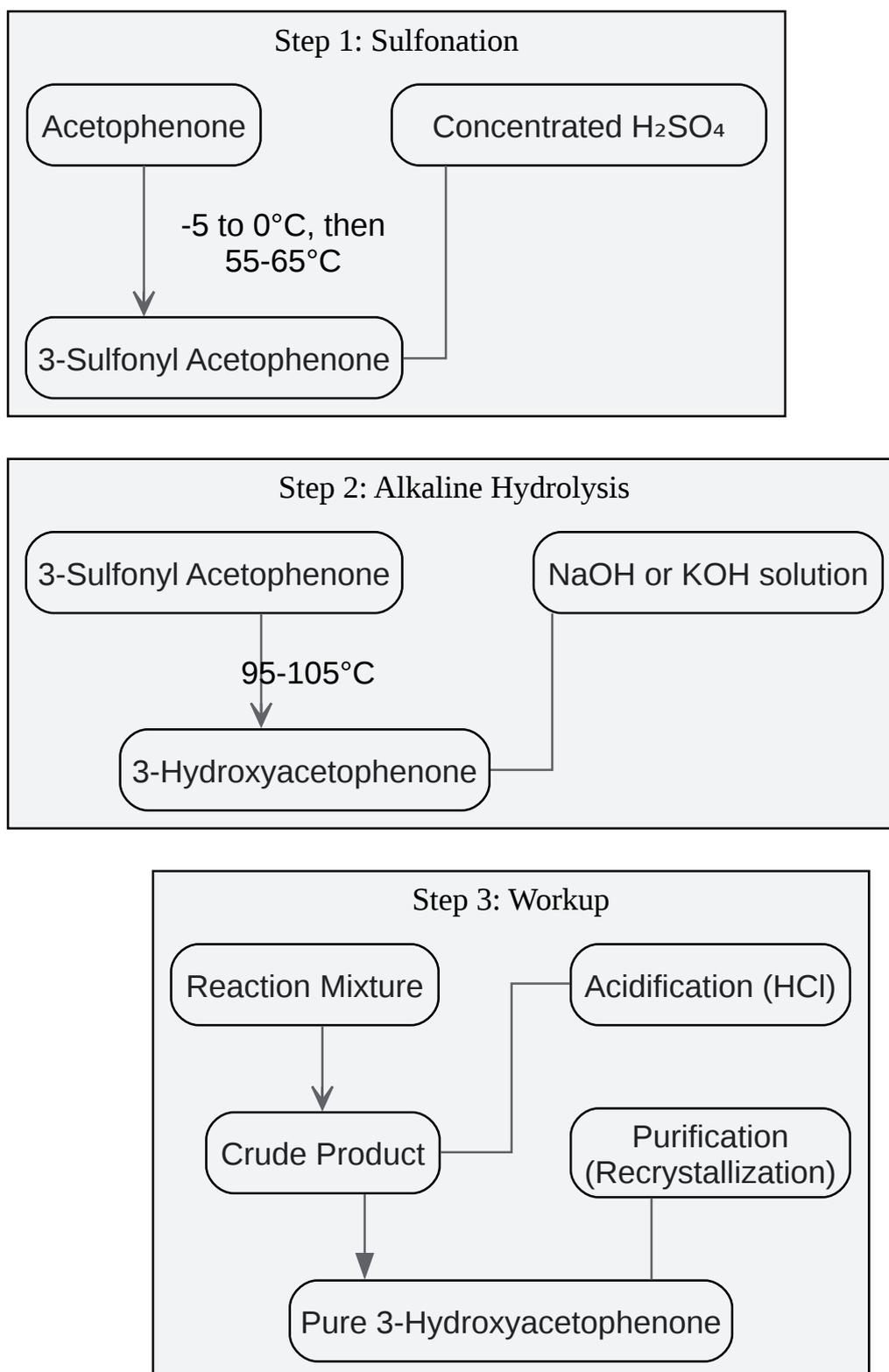
- ¹H NMR: Distinct aromatic proton signals, a singlet for the acetyl methyl group, and a broad singlet for the phenolic hydroxyl proton.
- ¹³C NMR: Resonances for the carbonyl carbon (typically >190 ppm), the methyl carbon, and six distinct aromatic carbons.
- IR Spectroscopy: A strong carbonyl (C=O) stretch (around 1670 cm⁻¹), a broad O-H stretch (around 3300 cm⁻¹), and C-O stretching and aromatic C-H bending vibrations.

Part 2: Synthesis and Reaction Pathways

The synthesis of substituted acetophenones is a cornerstone of industrial and laboratory organic chemistry. The methods chosen often depend on scale, cost of starting materials, and desired purity.

Workflow for a Common Synthetic Route

A prevalent method for synthesizing 3-hydroxyacetophenone involves the sulfonation of acetophenone, followed by alkaline hydrolysis. This process is advantageous due to the low cost of the initial starting material, acetophenone.



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Caption: General workflow for the synthesis of 3-hydroxyacetophenone via sulfonation.

Detailed Experimental Protocol: Synthesis from Acetophenone

This protocol is adapted from established industrial synthesis methods.[8] All operations should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

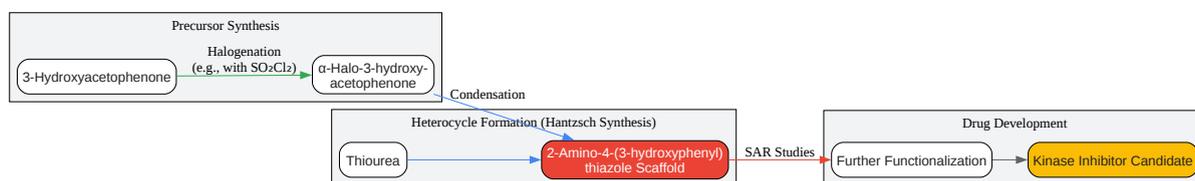
- **Reaction Setup:** Equip a three-necked round-bottom flask with a mechanical stirrer, a dropping funnel, and a thermometer. Place the flask in an ice-salt bath.
- **Sulfonation:** Charge the flask with concentrated sulfuric acid. Cool the acid to between -5 and 0 °C. Slowly add acetophenone dropwise via the dropping funnel, ensuring the temperature does not exceed 0 °C. After the addition is complete, continue stirring at this temperature for 30 minutes.
- **Heating:** Remove the ice bath and slowly warm the reaction mixture to 55-65 °C. Maintain this temperature and continue stirring for 18-22 hours.
- **Quenching:** After the reaction period, cool the mixture to room temperature. In a separate large beaker containing ice water, slowly and carefully add the reaction mixture dropwise with vigorous stirring to precipitate the product, 3-sulfonyl acetophenone.
- **Isolation of Intermediate:** Collect the precipitate by vacuum filtration and wash thoroughly with cold water.
- **Hydrolysis:** Transfer the 3-sulfonyl acetophenone intermediate to a suitable reaction vessel. Add a 5M solution of sodium hydroxide. Heat the mixture to 95-105 °C until all the solid dissolves, and continue the reaction for 28-32 hours.
- **Acidification and Product Isolation:** Cool the reaction mixture to 8-12 °C in an ice bath. Slowly add concentrated hydrochloric acid to adjust the pH to approximately 5. A precipitate of 3-hydroxyacetophenone will form.
- **Purification:** Collect the crude solid by vacuum filtration. Purify the product by recrystallization from a suitable solvent system (e.g., water or ethanol/water) to yield pure 3-hydroxyacetophenone.

Part 3: Core Applications in Drug Discovery and Development

The true value of 3-hydroxyacetophenone is realized in its role as a versatile scaffold for building biologically active molecules.

Signaling Pathway Context: A Building Block for Kinase Inhibitors

Many kinase inhibitors, crucial in oncology and immunology, feature complex heterocyclic cores. α -Haloketones derived from hydroxyacetophenones are key precursors for constructing these scaffolds, such as the 2-aminothiazole ring system, which is prevalent in many biologically active molecules.[9]



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Caption: Role of 3-hydroxyacetophenone in the synthesis of kinase inhibitor scaffolds.

Other Key Applications

- **Pharmaceuticals:** It serves as an intermediate for antihistamines, antimicrobials, and antifungal agents.[3]
- **Cosmetics:** Due to its aromatic properties and antioxidant potential, it is used in fragrances and skincare formulations.[2][3]

- Research: It is a fundamental tool in academic research for developing new chemical entities and studying reaction mechanisms.[2]

Part 4: Safety, Handling, and Storage

Safe handling of any chemical reagent is non-negotiable in a professional laboratory setting. While 3-hydroxyacetophenone is not acutely toxic, proper precautions must be observed.

Hazard Identification and PPE

The primary hazards associated with related hydroxyacetophenones are eye and skin irritation. [6][10][11]

Hazard Statement	GHS Classification	Recommended PPE
Causes serious eye irritation	Eye Irrit. 2A (H319)	Safety glasses with side shields or goggles.[10][12]
May cause skin irritation	Skin Irrit. 2 (H315)	Nitrile or neoprene gloves.
May cause respiratory irritation	STOT SE 3 (H335)	Use in a well-ventilated area or fume hood.[11]
Harmful if swallowed	Acute Tox. 4 (H302)	Do not ingest. Wash hands thoroughly after handling.[6]

First Aid and Spill Management

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical advice. [10][12]
- Skin Contact: Remove contaminated clothing. Wash skin with soap and water.
- Inhalation: Move person to fresh air.
- Spill: For solid spills, avoid generating dust. Sweep up the material and place it in a designated, labeled waste container. Clean the affected area thoroughly.[5][10]

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents.

Conclusion

3-Hydroxyacetophenone is a testament to how simple, well-characterized molecules can serve as powerful platforms for innovation. Its robust synthesis routes and versatile reactivity make it an indispensable tool for chemists, particularly those in drug discovery and materials science. By understanding its fundamental properties, reaction pathways, and safety protocols, researchers can effectively leverage this compound to construct the complex molecular architectures required to address modern scientific challenges.

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